

Mefloquine Hydrochloride: A Promising Agent for Inducing Apoptosis in Cancer Cells

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Compound of Interest		
Compound Name:	Mefloquine Hydrochloride	
Cat. No.:	B1293894	Get Quote

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Mefloquine hydrochloride**, an antimalarial drug, has demonstrated significant potential as a repurposed therapeutic agent for various cancers. Emerging research indicates its ability to induce apoptosis (programmed cell death) in a range of cancer cell lines. This document provides a comprehensive overview of the application of mefloquine in cancer research, including its cytotoxic efficacy, underlying molecular mechanisms, and detailed protocols for experimental validation. Mefloquine's multifaceted action involves the modulation of key signaling pathways, including the NF-kB, PI3K/Akt/mTOR, and reactive oxygen species (ROS)-mediated pathways, making it a compelling candidate for further investigation in oncology.

Data Presentation: Cytotoxic Efficacy of Mefloquine

The half-maximal inhibitory concentration (IC50) is a critical measure of a drug's potency. The following table summarizes the reported IC50 values for mefloquine across various human cancer cell lines, demonstrating its broad-spectrum anti-cancer activity.



Cancer Type	Cell Line	IC50 (μM)	Reference
Gastric Cancer	Multiple Cell Lines	~0.5 - 0.7	[1]
Prostate Cancer	DU145	~10	[2]
PC3	~10	[2]	
Glioblastoma	U87	~10	_

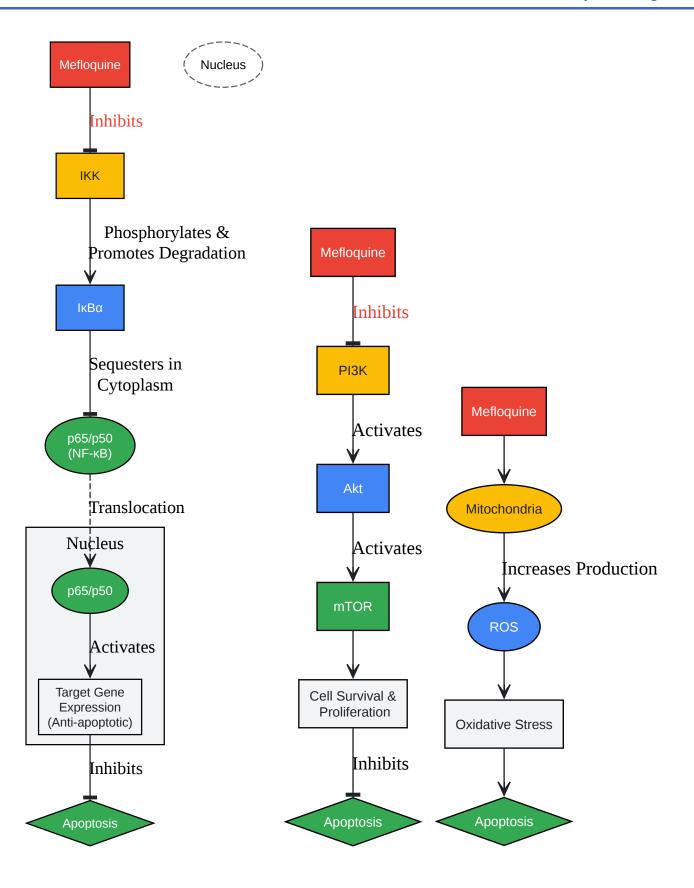
Signaling Pathways and Mechanisms of Action

Mefloquine induces apoptosis through the modulation of several critical signaling pathways within cancer cells. The primary mechanisms identified include the inhibition of pro-survival pathways and the induction of cellular stress.

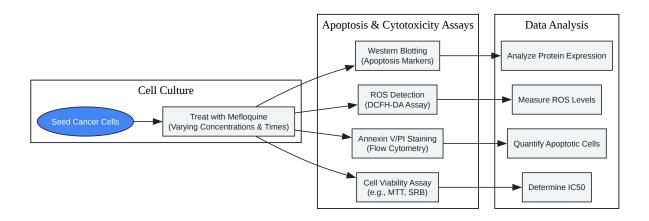
Inhibition of the NF-kB Signaling Pathway

In colorectal cancer (CRC) cells, mefloquine has been shown to inhibit the NF-κB signaling pathway.[3][4] It blocks the activation of IκBα kinase (IKK), which leads to a reduction in IκBα degradation and a decrease in the phosphorylation of the p65 subunit of NF-κB.[3] This inhibition of NF-κB activity suppresses the expression of its target genes, which are crucial for cancer cell survival and proliferation, thereby leading to apoptosis.[3]









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References

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- 4. Antimalarial drug mefloquine inhibits nuclear factor kappa B signaling and induces apoptosis in colorectal cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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